

Podocarpusflavone B molecular formula and properties

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Compound of Interest

Compound Name: Podocarpusflavone B

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Podocarpusflavone B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Podocarpusflavone B is a naturally occurring biflavonoid. While research specifically detailing the biological activities and mechanisms of action of **Podocarpusflavone B** is limited, this technical guide provides a comprehensive overview of its molecular formula and physicochemical properties. Due to the scarcity of data on **Podocarpusflavone B**, this report also summarizes the biological activities of the closely related compound, Podocarpusflavone A, to provide context and potential avenues for future research. This includes a review of its cytotoxic and antimicrobial properties, supported by available quantitative data and a description of the experimental methodologies used in these assessments.

Introduction

Biflavonoids are a class of polyphenolic compounds formed by the dimerization of two flavonoid units. They are known to exhibit a wide range of biological activities, making them promising candidates for drug discovery and development. The genus Podocarpus is a rich source of these complex flavonoids. This guide focuses on **Podocarpusflavone B**, providing its fundamental chemical properties. In light of the limited specific research on **Podocarpusflavone B**, this document also presents data on the analogous compound,

Podocarpusflavone A, to highlight the potential therapeutic activities within this subclass of biflavonoids.

Physicochemical Properties of Podocarpusflavone B

The fundamental molecular and physicochemical properties of **Podocarpusflavone B** are summarized in the table below. This data is essential for its identification, characterization, and potential application in experimental research.

Property	Value	Source
Molecular Formula	C ₃₂ H ₂₂ O ₁₀	ChEMBL[1]
Molecular Weight	566.52 g/mol	ChEMBL[1]
Calculated AlogP	5.74	ChEMBL[1]
Polar Surface Area	159.80 Å ²	ChEMBL[1]
Number of Rotatable Bonds	5	ChEMBL[1]
Hydrogen Bond Acceptors	10	ChEMBL[1]
Hydrogen Bond Donors	Not Specified	ChEMBL[1]
Heavy Atoms	42	ChEMBL[1]

Biological Activities of Podocarpusflavone A (A Related Compound)

Due to the limited availability of biological data for **Podocarpusflavone B**, this section details the activities of the structurally similar Podocarpusflavone A. These findings may suggest potential areas of investigation for **Podocarpusflavone B**.

Cytotoxic Activity of Podocarpusflavone A

A study involving the bioassay-guided fractionation of an ethanol extract from the dried twigs of Podocarpus nakaii led to the isolation of Podocarpusflavone A. This compound demonstrated

significant cytotoxic effects against several human cancer cell lines.[1] The mechanism of action was determined to involve the induction of apoptosis, primarily through sub-G1/S phase arrest in MCF-7 cells.[1] Furthermore, Podocarpusflavone A exhibited moderate inhibitory activity against Topoisomerase I.[1]

Table 1: Cytotoxicity of Podocarpusflavone A (PF)[1]

Cell Line	ED ₅₀ (µg/mL)
DLD	4.56
KB	10.24
MCF-7	16.24
HEp-2	Not Specified

Antimicrobial Activity of Podocarpusflavone A

Research on compounds isolated from the leaves of Podocarpus henkelii identified Podocarpusflavone A as having a broad spectrum of activity against certain pathogenic bacteria.[2]

Table 2: Minimum Inhibitory Concentration (MIC) of Podocarpusflavone A (PFA)[2]

Organism	MIC (µg/mL)
Enterococcus faecalis	60
Pseudomonas aeruginosa	60

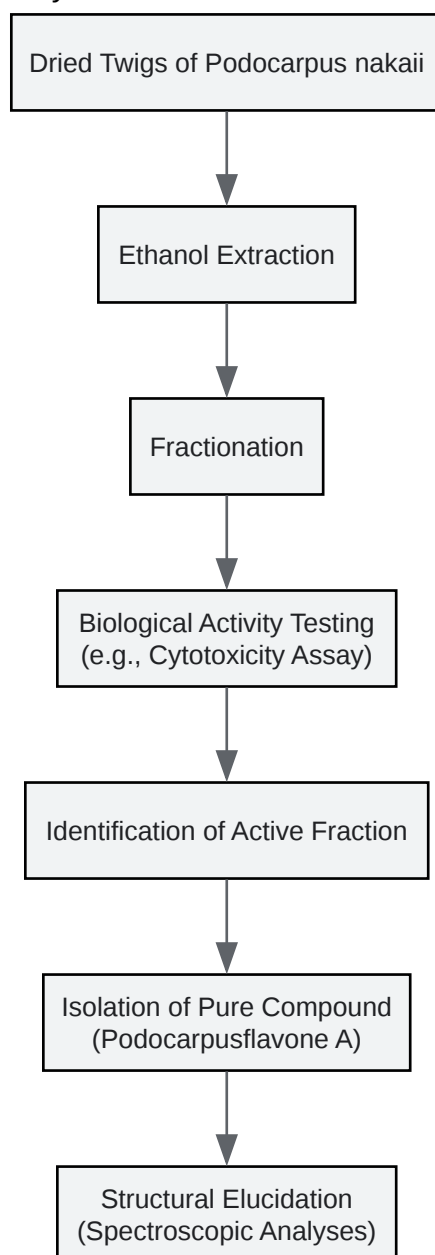
Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Podocarpusflavone B** are not currently available in the cited literature. However, the methodologies employed for the assessment of Podocarpusflavone A provide a valuable framework for future studies.

Bioassay-Guided Fractionation and Isolation

The isolation of Podocarpusflavone A from *Podocarpus nakaii* was achieved through bioassay-guided fractionation of the ethanol extract of its dried twigs.[1] This process involves a systematic separation of the crude extract into fractions, with each fraction being tested for biological activity to guide the subsequent purification steps.

Bioassay-Guided Fractionation Workflow



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Caption: A generalized workflow for the bioassay-guided isolation of bioactive compounds.

Cytotoxicity Assay

The cytotoxic activity of Podocarpusflavone A was evaluated against various cancer cell lines.

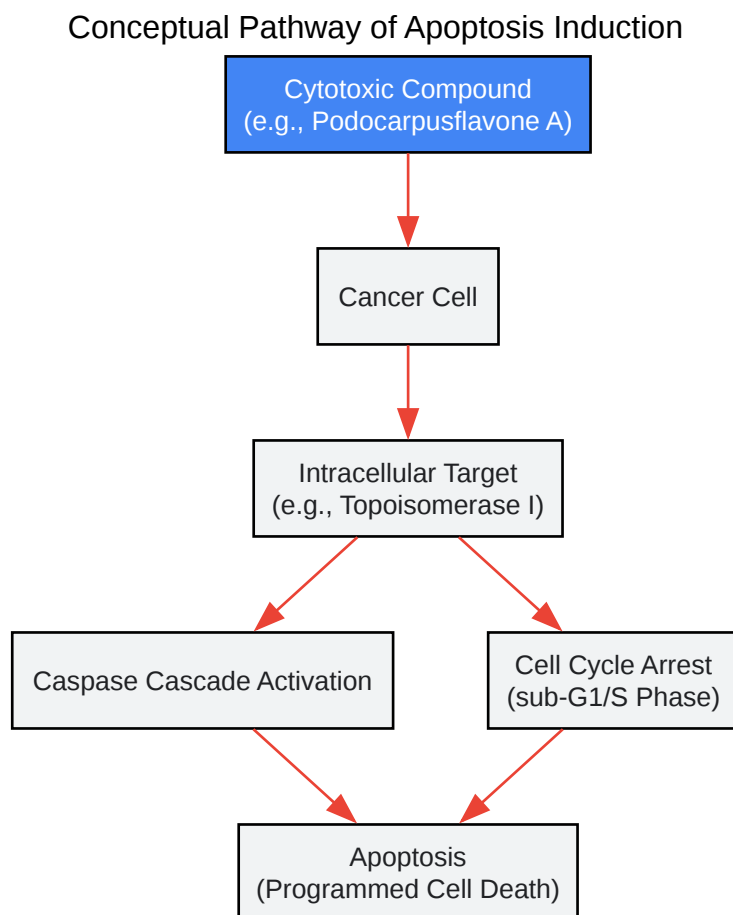
[1] While the specific assay is not detailed in the abstract, such studies typically involve methods like the MTT assay, which measures the metabolic activity of cells as an indicator of cell viability.

Antimicrobial Susceptibility Testing

The antibacterial activity of Podocarpusflavone A was determined using a serial microplate dilution method.[2] This technique is a standard procedure for determining the Minimum Inhibitory Concentration (MIC) of a compound against a specific microorganism.

Potential Mechanisms of Action

While the precise signaling pathways affected by **Podocarpusflavone B** have not been elucidated, the pro-apoptotic activity of Podocarpusflavone A suggests a potential mechanism of action for its cytotoxic effects.[1]



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Caption: A conceptual diagram illustrating the induction of apoptosis by a cytotoxic agent.

Conclusion

Podocarpusflavone B is a biflavonoid with a defined molecular structure and physicochemical properties. Currently, there is a notable absence of specific research on its biological activities and mechanisms of action. However, the documented cytotoxic and antimicrobial properties of the closely related Podocarpusflavone A suggest that **Podocarpusflavone B** may also possess significant therapeutic potential. Further investigation into the biological effects of **Podocarpusflavone B** is warranted to explore its promise as a lead compound in drug

discovery, particularly in the areas of oncology and infectious diseases. The experimental frameworks used for Podocarpusflavone A provide a solid foundation for initiating such studies.

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